

3'-Bromo-2,2,2-trifluoroacetophenone physical properties

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Compound of Interest

Compound Name: 3'-Bromo-2,2,2-trifluoroacetophenone

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An In-depth Technical Guide to the Physical Properties of **3'-Bromo-2,2,2-trifluoroacetophenone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3'-Bromo-2,2,2-trifluoroacetophenone**, a compound of interest in chemical research and development. The information is compiled from various sources to ensure accuracy and relevance for scientific applications.

Core Physical and Chemical Properties

3'-Bromo-2,2,2-trifluoroacetophenone is a halogenated ketone.^[1] Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and research settings.

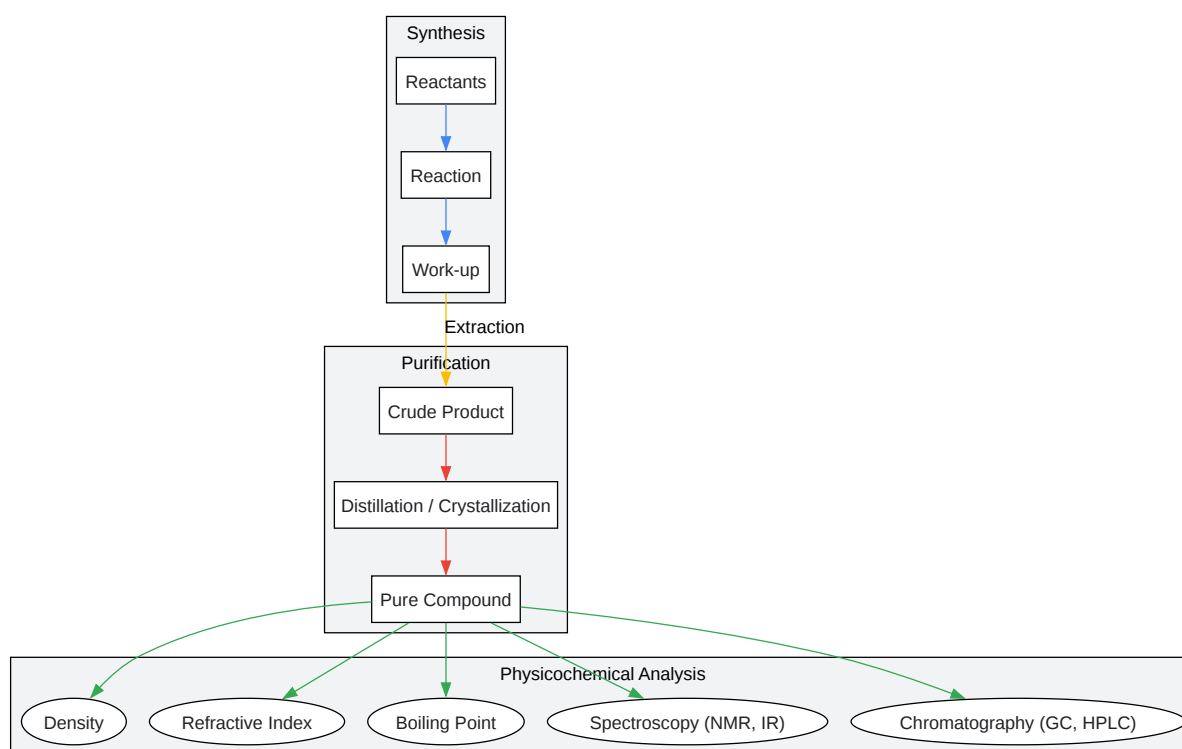
Property	Value
Chemical Formula	C ₈ H ₄ BrF ₃ O[1][2][3]
Molecular Weight	253.02 g/mol [1][2][3][4]
Physical Form	Liquid[1][2][5]
Color	Clear, colourless[5]
Density	1.637 g/mL at 25 °C[1][2][5]
Boiling Point	83.5 °C (at 12 Torr)[5]
Refractive Index	n _{20/D} 1.504[1][2][5]
Storage Temperature	2-8°C[5]
CAS Number	655-26-5[1][2][3][4]

Experimental Protocols

Detailed experimental protocols for the determination of the specific physical properties listed above for **3'-Bromo-2,2,2-trifluoroacetophenone** are not explicitly detailed in the surveyed literature. The data presented is sourced from chemical supplier databases and safety data sheets.[1][2][5] Standard analytical methods, such as gas chromatography for purity assessment, are mentioned.[1][2] The synthesis of related compounds, such as α-bromoacetophenones, involves steps like reaction, cooling, filtration, washing, and drying, followed by purification via recrystallization.[6]

Logical Workflow for Compound Characterization

The following diagram illustrates a general logical workflow for the synthesis and characterization of a chemical compound like **3'-Bromo-2,2,2-trifluoroacetophenone**.



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Caption: Logical workflow for chemical synthesis and physical characterization.

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